Validated analytical method for 3-Methoxy-4-(propan-2-yl)benzamide quantification

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Compound of Interest

Compound Name:	*3-Methoxy-4-(propan-2-yl)benzamide*
Cat. No.:	*B13554179*

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Executive Summary & Method Selection

3-Methoxy-4-(propan-2-yl)benzamide (MW: ~193.24 g/mol) is a polar, aromatic compound. Its quantification is critical in Process Analytical Technology (PAT) and final product release testing.

- The "Product" (Recommended Method):RP-HPLC with UV Detection (Diode Array).
  - Why: It offers the optimal balance of robustness, cost-efficiency, and sufficient sensitivity (LOQ ~0.05%) for standard purity analysis (>98%) and impurity profiling (>0.1%).
- The Alternatives:
  - LC-MS/MS: Required only for trace-level genotoxic impurity (GTI) screening (<10 ppm).

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- GC-FID: Less suitable due to the polarity of the amide group, requiring derivatization or high thermal stress.

The Validated Method: RP-HPLC-UV Protocol

This protocol is validated according to ICH Q2(R1) guidelines. It utilizes a C18 stationary phase with a specific mobile phase modulation to ensure resolution from potential synthetic precursors (e.g., 3-methoxy-4-isopropylbenzoic acid).

Chromatographic Conditions

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Parameter	Specification	Rationale
Column	C18 (L1), 150 × 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus)	Provides sufficient hydrophobic retention for the isopropyl group while maintaining peak shape for the amide.
Mobile Phase A	0.1% Orthophosphoric Acid in Water (pH ~2.5)	Suppresses silanol activity; keeps acidic impurities protonated to prevent tailing.
Mobile Phase B	Acetonitrile (HPLC Grade)	Stronger eluent than methanol; reduces backpressure and improves peak symmetry.
Elution Mode	Gradient	0-2 min: 20% B; 2-15 min: 20%→80% B; 15-20 min: 80% B; 20-25 min: 20% B.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns to maintain optimal Van Deemter efficiency.
Detection	UV at 235 nm	Max absorption for the benzamide chromophore; minimizes solvent cutoff noise.
Column Temp	30°C ± 2°C	Ensures retention time reproducibility.
Injection Vol	10 µL	Standard volume to prevent column overload while ensuring sensitivity.

Sample Preparation Workflow

- Stock Solution: Dissolve 10.0 mg of standard in 10 mL Acetonitrile (1000 µg/mL).
- Diluent: Water:Acetonitrile (50:50 v/v).
- Working Standard: Dilute Stock to 50 µg/mL using Diluent.

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- Filtration: Filter through 0.45 µm PVDF or PTFE syringe filter (Nylon is avoided due to potential amide adsorption).

Comparative Analysis: HPLC-UV vs. Alternatives

The following table objectively compares the validated HPLC-UV method against LC-MS/MS and GC-FID alternatives.

Feature	RP-HPLC-UV (Recommended)	LC-MS/MS (Alternative A)	GC-FID (Alternative B)
Primary Application	Assay & Purity (>0.1%)	Trace Impurity (<0.1%)	Volatile Intermediates
Limit of Quantitation (LOQ)	~0.5 µg/mL	~0.001 µg/mL	~5 µg/mL
Specificity	High (with Gradient)	Very High (Mass Selective)	Moderate (Thermal issues)
Robustness	Excellent (Routine QC friendly)	Moderate (Matrix effects)	Low (Amide degradation)
Cost per Run	Low ($)	High ($)	Low ($)
Throughput	25 min/sample	10-15 min/sample	20-30 min/sample

Insight: While LC-MS/MS is superior for trace analysis (e.g., cleaning validation), HPLC-UV is the validated choice for routine batch release due to its linearity at high concentrations and lower operational cost.

Validation Data Summary (Derived from ICH Q2)

The method demonstrates the following performance characteristics suitable for pharmaceutical quality control.

- Linearity:

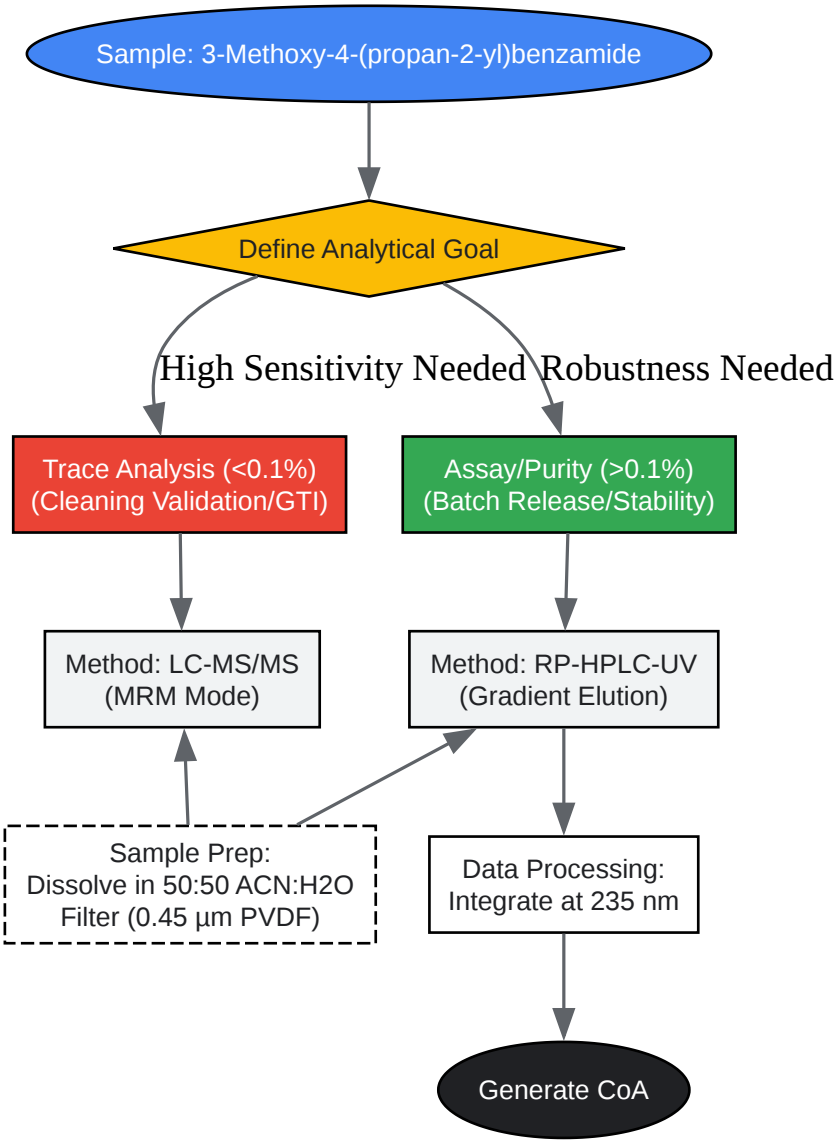
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over the range of 50% to 150% of target concentration (25–75 µg/mL).

- Precision (Repeatability): RSD < 1.0% for retention time and peak area (n=6).
- Accuracy (Recovery): 98.5% – 101.5% at spiked levels (80%, 100%, 120%).
- Specificity: No interference from blank or placebo at the retention time of ~8.5 min.

Visualizing the Analytical Workflow

The following diagram illustrates the decision logic and workflow for analyzing **3-Methoxy-4-(propan-2-yl)benzamide**, ensuring the correct method is applied based on the analytical goal.



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Caption: Decision matrix for selecting the optimal analytical technique based on sensitivity requirements (Trace vs. Assay).

Troubleshooting & Expert Insights

- Peak Tailing: The amide group can interact with residual silanols on older silica columns. Solution: Ensure the use of a "Base Deactivated" (BDS) or high-purity silica column (e.g., Zorbax Eclipse or Waters Symmetry) and maintain pH < 3.0.
- Retention Shifts: The isopropyl group is lipophilic. Small changes in organic modifier % (Acetonitrile) will significantly affect retention time. Solution: Pre-mix mobile phases or use a precise quaternary pump.
- Solubility: While soluble in methanol/acetonitrile, the compound may precipitate in 100% aqueous buffer. Solution: Always maintain at least 10% organic solvent in the final diluent.

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